

discovery and isolation of novel bis-indole compounds

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Compound of Interest

Compound Name: *N,N-bis(1H-indol-4-ylmethyl)acetamide*

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An In-Depth Technical Guide to the Discovery and Isolation of Novel Bis-Indole Compounds

For Researchers, Scientists, and Drug Development Professionals

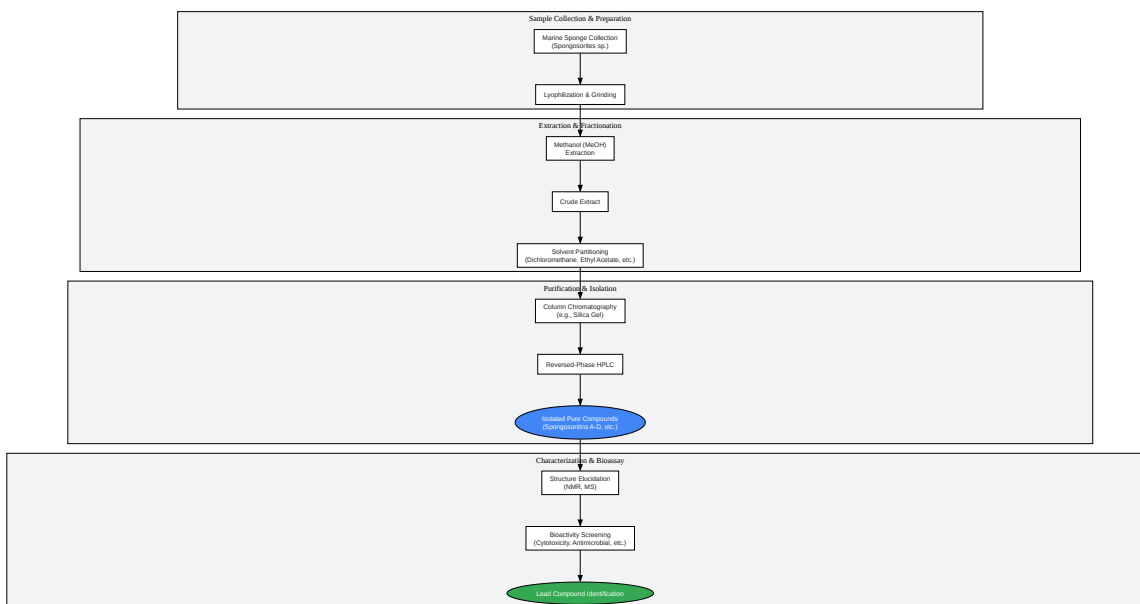
Introduction

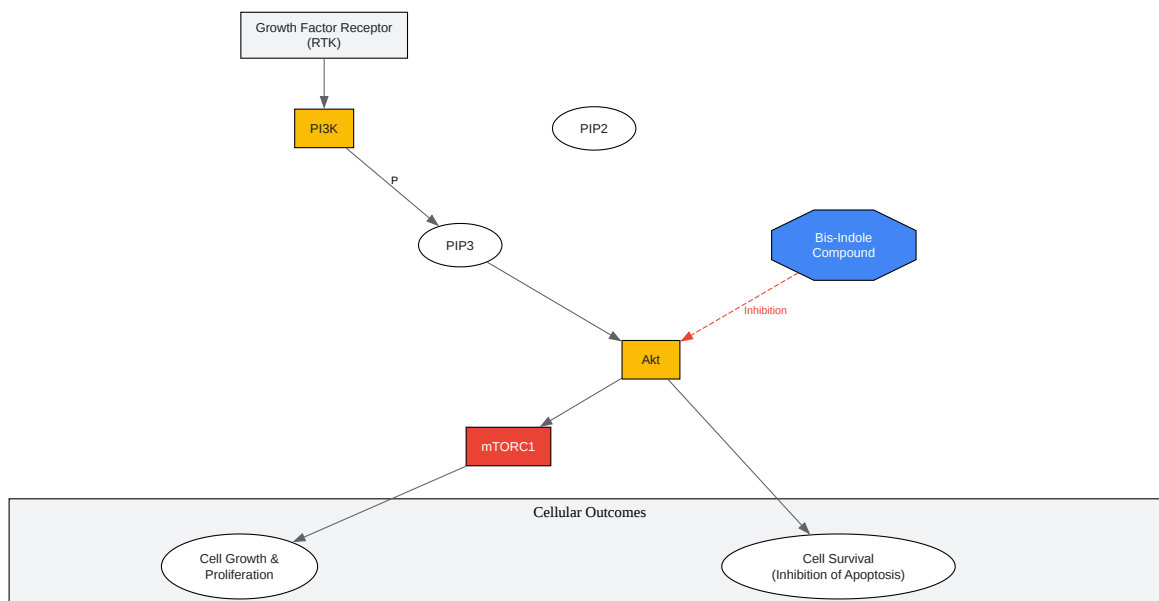
Bis-indole alkaloids are a significant class of natural products characterized by the presence of two indole moieties. These compounds are found in a diverse range of natural sources, including marine sponges, microorganisms, and terrestrial plants.[1][2][3] Their structural complexity and potent biological activities have made them compelling targets for drug discovery and development. Bis-indole derivatives have demonstrated a wide spectrum of pharmacological properties, including anticancer, antimicrobial, antiviral, and anti-inflammatory effects, with some compounds like vinblastine and vinorelbine being approved for cancer therapy. This guide provides a comprehensive overview of the methodologies involved in the discovery, isolation, and characterization of novel bis-indole compounds, using the recently discovered spongisoritins and spongocarbamides from a marine sponge as a case study.

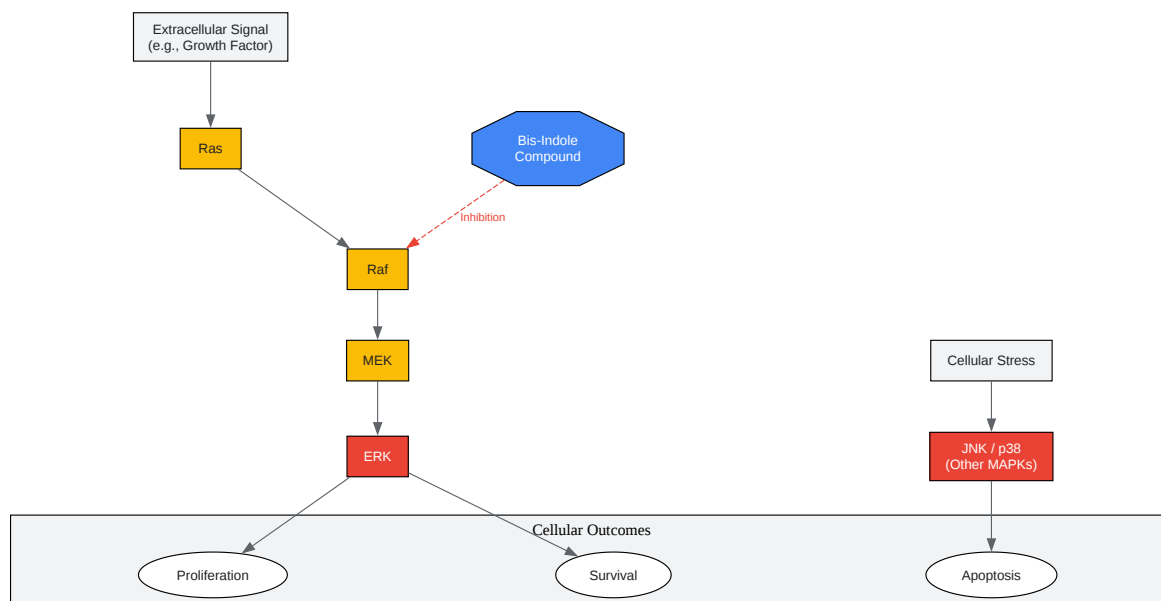
Discovery and Isolation Workflow: A Case Study from Spongisorites sp.

Six new bis-indole alkaloids, spongisoritins A–D and spongocarbamides A and B, were recently isolated from a marine sponge of the genus Spongisorites collected off the coast of

Jeju Island, Korea.[4] The general workflow for such a discovery process, from collection to characterization, is a multi-step procedure involving extraction, fractionation, purification, and structure elucidation.







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References

- 1. PI3K/Akt/mTOR Pathway and Its Role in Cancer Therapeutics: Are We Making Headway? - PMC [pmc.ncbi.nlm.nih.gov]
- 2. aacrjournals.org [aacrjournals.org]
- 3. PI3K/AKT/mTOR pathway - Wikipedia [en.wikipedia.org]
- 4. mdpi.com [mdpi.com]

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